

comparative study of Allyl (3-methylbutoxy)acetate and Allyl cyclohexylpropionate

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Compound of Interest

Compound Name: **Allyl (3-methylbutoxy)acetate**

Cat. No.: **B1266693**

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An Objective Comparison of **Allyl (3-methylbutoxy)acetate** and Allyl cyclohexylpropionate for Research and Development

This guide provides a detailed comparative analysis of **Allyl (3-methylbutoxy)acetate** and Allyl cyclohexylpropionate, two ester compounds predominantly utilized as fragrance and flavor ingredients. The following sections present a side-by-side view of their physicochemical properties, synthesis protocols, performance characteristics, and toxicological profiles, supported by available data to aid researchers, scientists, and drug development professionals in their evaluations.

Physicochemical Properties

The fundamental physicochemical characteristics of both compounds are summarized below. These properties influence their behavior in various formulations and environments.

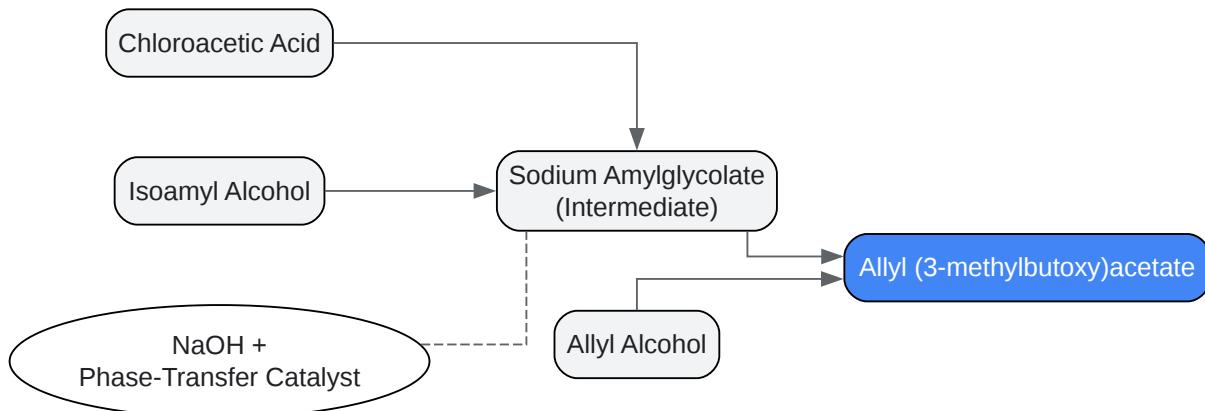
Property	Allyl (3-methylbutoxy)acetate	Allyl cyclohexylpropionate
CAS Number	67634-00-8[1][2]	2705-87-5[3][4]
Molecular Formula	C ₁₀ H ₁₈ O ₃ [1][5]	C ₁₂ H ₂₀ O ₂ [3][4]
Molecular Weight	186.25 g/mol [1][5]	196.29 g/mol [3][4]
Appearance	Colorless liquid[1][6]	Colorless to very pale yellow liquid[3][7]
Density	0.936 – 0.944 g/cm ³ @ 20°C[2]	0.948 g/mL @ 25°C[3][8]
Boiling Point	216°C[1]	266°C[4]
Flash Point	94°C[1]	106°C[4]
Vapor Pressure	0.037 mmHg @ 25°C[1]	0.009 mmHg @ 25°C[9]
Refractive Index	1.428 - 1.433 @ 20°C[1]	1.457 - 1.464 @ 20°C[3]
Log P	2.72[1]	4.28[4]
Water Solubility	Insoluble[5][10]	16.5 mg/L @ 20°C[8]

Synthesis and Manufacturing

The manufacturing processes for these esters involve distinct precursors and reaction steps, which are detailed below.

Synthesis of Allyl (3-methylbutoxy)acetate

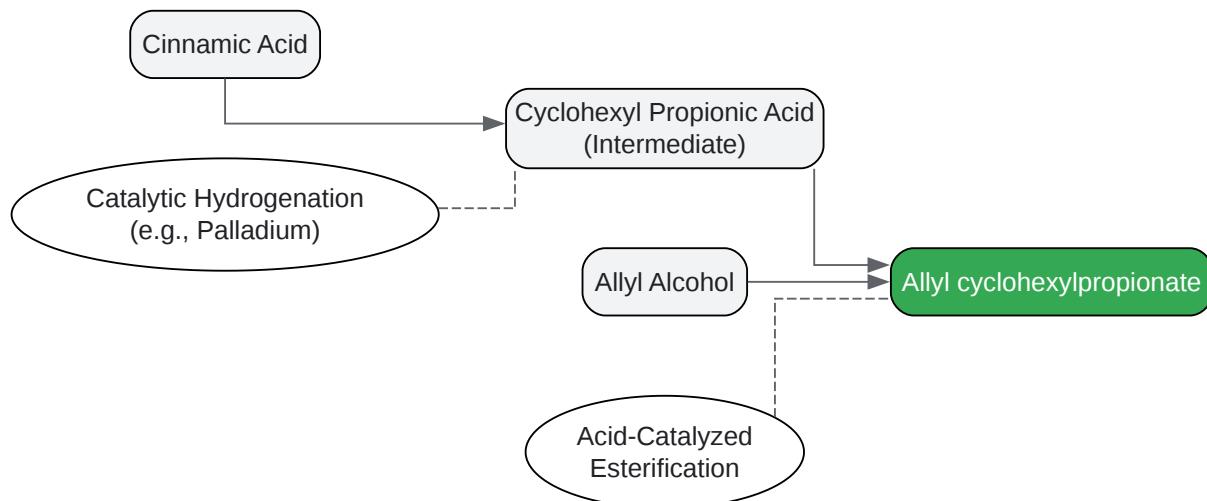
This compound is synthesized in a two-stage process. The initial step involves an esterification reaction between chloroacetic acid and isoamyl alcohol, facilitated by sodium hydroxide and a phase-transfer catalyst. The resulting intermediate is then treated with allyl alcohol to yield the final product.[1][6][10][11]

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Synthesis workflow for **Allyl (3-methylbutoxy)acetate**.

Synthesis of Allyl cyclohexylpropionate

The synthesis of Allyl cyclohexylpropionate also typically involves two main steps, starting from cinnamic acid. The first step is a catalytic hydrogenation of cinnamic acid at high temperatures (over 200°C) using a catalyst like palladium to form cyclohexyl propionic acid. The second step is an esterification of this intermediate with allyl alcohol, using an acid catalyst such as concentrated sulfuric acid.^[4] An alternative method involves the direct esterification of cyclohexylpropionic acid with allyl alcohol.^[8]



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Synthesis workflow for Allyl cyclohexylpropionate.

Performance and Application Comparison

While both compounds are used for their fruity notes, they possess distinct olfactory profiles and performance characteristics that make them suitable for different applications.

Feature	Allyl (3-methylbutoxy)acetate	Allyl cyclohexylpropionate
Odor Profile	Strong, fruity, green, with galbanum and pineapple notes. [1] [6] [10]	Sweet, fruity, reminiscent of pineapple, with green and woody nuances. [4] [7] [8]
Odor Comparison	Not as sweet as Allyl cyclohexylpropionate and considered a less accurate representation of natural pineapple. [1]	Provides a tasty, sweet, and natural pineapple note. [4]
Stability	May form amyl glycolic acid over time under the influence of heat. [1]	Excellent stability and longevity, making it suitable for water-based and powder systems where other fruity materials may degrade. [3] [7]
Primary Applications	Fruity, green, fougère, marine, and floral notes in perfumes; widely used in detergents. [1] [6]	Fruity pineapple notes in fine fragrances, personal care (shampoos, lotions), and household products (air fresheners); also used as a food flavoring agent. [3] [4] [12] [13]
Other Uses	Reported use in rubber compounds and marine applications. [14]	Used as a model compound in organic chemistry research and in the production of specialty chemicals. [3]

Toxicological and Safety Profile

A summary of the toxicological data is crucial for assessing the safety of these compounds in their intended applications.

Safety Endpoint	Allyl (3-methylbutoxy)acetate	Allyl cyclohexylpropionate
Acute Oral Toxicity	Harmful if swallowed (Acute Tox. 4).[2][15] NOAEL: 100 mg/kg bw/day.[10]	Harmful if swallowed (Acute Tox. 4).[16][17][18][19] LD50 (Oral, Rat): 380 mg/kg.[16]
Acute Dermal Toxicity	May be harmful in contact with skin.[2]	Harmful in contact with skin (Acute Tox. 4).[16][17][18][19] LD50 (Dermal): 1600 mg/kg.[17]
Acute Inhalation Toxicity	Fatal if inhaled (Acute Tox. 2).[2] LC50 (Rat, 4h): 0.43 mg/L.[10][14]	Harmful if inhaled (Acute Tox. 4).[17][18][19] LC50 (Inhalation, 4h): 11 mg/l.[17]
Skin Irritation	Causes skin irritation (Category 2).[15]	May cause an allergic skin reaction (Skin Sens. 1).[16][17][18][19]
Eye Irritation	Shall not be classified as an eye irritant.[2]	Causes mild eye irritation.[17]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects (Aquatic Acute 1, Aquatic Chronic 1).[2]	Very toxic to aquatic life with long-lasting effects (Aquatic Acute 1, Aquatic Chronic 1).[16][17][19]
GHS Hazard Statements	H302, H330, H410[2]	H302, H312, H317, H332, H410[16][18][19]

Experimental Protocols

Detailed methodologies are essential for the replication and validation of experimental findings.

Protocol for Synthesis of Allyl cyclohexylpropionate

This protocol is based on the hydrogenation of cinnamic acid followed by esterification, a common method cited for its production.[4][20][21]

- Hydrogenation of Cinnamic Acid:
 - A solution of cinnamic acid (e.g., 15.0g in 100ml of solvent) and a catalyst (e.g., 0.6 g of Palladium on carbon, Pd/C) are placed into a high-pressure autoclave.[21]
 - The autoclave is sealed and purged with hydrogen gas.
 - The pressure is set to an initial value (e.g., 2 MPa) and the vessel is heated to the reaction temperature (e.g., 70-160°C).[21]
 - Upon reaching the target temperature, the hydrogen pressure is increased to the final value (e.g., 5-8 MPa).[21]
 - Stirring is initiated to start the hydrogenation reaction, which continues until the theoretical amount of hydrogen is consumed, yielding 3-cyclohexylpropionic acid.
- Esterification:
 - The resulting 3-cyclohexylpropionic acid is mixed with allyl alcohol.
 - An acid catalyst, such as p-toluenesulfonic acid or concentrated sulfuric acid, is added to the mixture.[4][20][21]
 - The reaction is heated. To drive the reaction to completion, the water formed during the esterification is removed, often as a hexane-water azeotrope.[20][21]
 - The final product, Allyl cyclohexylpropionate, is purified from the reaction mixture, typically via distillation.

Protocol for Skin Sensitization Assessment (Local Lymph Node Assay - LLNA)

The OECD Test Guideline 429 (LLNA) is a standard method for assessing the skin sensitization potential of a substance.[14]

- Animal Model: Female CBA/Ca mice are typically used.[14]

- **Test Substance Preparation:** The test substance (e.g., Allyl phenoxyacetate, an analogue) is prepared in a suitable vehicle (e.g., 1:3 ethanol/diethyl phthalate) at various concentrations (e.g., 0.5, 1, 2.5, 5, 10%).^[14]
- **Application:** A defined volume of the test substance solution or vehicle control is applied to the dorsal surface of each mouse's ear for three consecutive days.
- **Proliferation Measurement:** Five days after the first application, a solution of ³H-methyl thymidine is injected intravenously into each mouse.
- **Sample Collection:** After a set period (e.g., 5 hours), the mice are euthanized, and the draining auricular lymph nodes are excised.
- **Analysis:** The lymph nodes are processed to prepare single-cell suspensions. The incorporation of ³H-methyl thymidine is measured using a beta-scintillation counter as an indicator of lymphocyte proliferation.
- **Data Interpretation:** A stimulation index (SI) is calculated for each group by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. A substance is classified as a skin sensitizer if the SI is greater than or equal to 3.

Conclusion

Allyl (3-methylbutoxy)acetate and Allyl cyclohexylpropionate are valuable esters in the flavor and fragrance industry, each with a distinct profile. Allyl cyclohexylpropionate offers a more authentic sweet pineapple aroma and superior stability, making it highly suitable for a broad range of applications, including fine fragrances and food products.^{[4][7]} In contrast, **Allyl (3-methylbutoxy)acetate** provides a different fruity-green complexity, which is particularly leveraged in detergents and perfumes.^[1] However, its lower stability and significantly higher inhalation toxicity necessitate more stringent handling protocols.^{[1][2]} The choice between these two compounds will ultimately depend on the desired olfactory profile, the formulation's chemical environment, stability requirements, and safety considerations for the specific application.

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